

Natural abundance and geological sources of thulium.

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An In-depth Technical Guide to the Natural Abundance and Geological Sources of **Thulium** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the natural abundance, geological sources, and extraction methodologies for the rare earth element **thulium** (Tm). The information is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this element's origins and properties.

Natural Abundance of Thulium

Thulium is the second least abundant of the lanthanides, surpassed in rarity only by the radioactive element promethium[1][2]. It is never found in its pure form in nature but exists in small quantities within minerals containing other rare earth elements[1]. Its concentration varies significantly across different terrestrial and extraterrestrial environments.

The following tables summarize the quantitative data on **thulium**'s abundance.

Table 1: Abundance of **Thulium** in Various Environments

Environment	Abundance by Weight	Abundance by Moles	Citation(s)
Earth's Crust	0.45 - 0.5 mg/kg	50 parts per billion	[1][3][4][5]
Soil	0.4 - 0.8 parts per million	Not specified	[1][4][6]
Seawater	250 parts per quadrillion	0.000007 parts per billion	[1][3][5]
Solar System	200 parts per trillion	1 part per trillion	[1][3][4]
Universe	0.1 parts per billion	0.001 parts per billion	[5]
Meteorite (Carbonaceous)	30 parts per billion	3 parts per billion	[5]

Geological Sources and Major Minerals

Thulium is primarily sourced from minerals that also contain other rare earth elements, particularly yttrium and gadolinium[1][3]. The principal commercial sources are the ion-adsorption clays of southern China, which have become the dominant source for **thulium** extraction[1].

Table 2: **Thulium** Content in Key Minerals

Mineral	Chemical Formula (General)	Thulium Content	Citation(s)
Monazite	(Ce, La, Th, Nd, Y)PO ₄	~0.007%	[2][7][8]
Bastnäsite	(Ce, La, etc.)(CO ₃)F	Small amounts	[5][9]
Xenotime	(Y, HREE)PO ₄	Small amounts	[1][4][10]
Euxenite	(Y, Ca, Ce, U, Th)(Nb, Ta, Ti) ₂ O ₆	Small amounts	[1][10][11]
Gadolinite	(Ce, La, Nd, Y) ₂ FeBe ₂ Si ₂ O ₁₀	Often found with Y and Gd	[1][2][3]
Laterite Ionic Clays	SiO ₂ , Al ₂ O ₃ , Fe ₂ O ₃	~0.5% of total rare earths	[1][10][12]

Global reserves of rare earth elements, including **thulium**, are substantial, with the largest deposits located in China[1][12][13][14]. Other countries with significant reserves include Brazil, Vietnam, Russia, India, and the United States[1][12][13][14]. In 2001, total world reserves of **thulium** were estimated at approximately 100,000 tonnes[1].

Extraction and Purification Methodologies

The extraction of **thulium** from its ores is a complex, multi-stage process due to its low concentration and chemical similarity to other lanthanides. The general workflow involves ore processing, separation, and reduction to its metallic form.

Experimental Protocols Overview

Detailed, proprietary industrial protocols for **thulium** extraction are not publicly available. However, the fundamental methodologies are well-established in chemical literature and involve the following key steps:

- **Ore Processing:** The raw ore, such as monazite or bastnäsite, is first crushed and ground. It is then treated with strong acids, typically sulfuric or hydrochloric acid, to leach the rare earth elements into a soluble solution[15].

- Separation and Purification: This is the most critical and challenging stage.
 - Solvent Extraction: This technique utilizes organic solvents to selectively separate different rare earth elements from the aqueous solution based on differences in their partition coefficients[7][10][15]. This method is a cornerstone of modern rare earth element production.
 - Ion Exchange Chromatography: This high-precision method is employed for further purification[2][7][8][15]. The mixed rare earth solution is passed through a column containing a resin. The different rare earth ions bind to the resin with varying affinities, allowing for their separation as they are eluted from the column. This technique was pivotal in making high-purity **thulium** commercially available in the 1950s[1].
- Reduction to Metallic Form:
 - The purified **thulium**, typically in the form of **thulium** oxide (Tm_2O_3), is converted to **thulium** fluoride (TmF_3)[11].
 - The metallic **thulium** is then produced by reducing the **thulium** fluoride with calcium metal in a closed container[11]. An alternative method involves the reduction of the oxide with lanthanum metal, followed by the distillation of the more volatile **thulium** metal[7][10][16].

Workflow for Thulium Extraction and Purification

The logical relationship between the stages of **thulium** production can be visualized as follows:



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Caption: Workflow for the extraction and purification of **thulium** metal from rare earth ores.

Conclusion

Thulium, while being one of the rarest non-radioactive elements, is a critical component in specialized applications such as portable X-ray devices and high-efficiency lasers[2][7]. Its geological scarcity and the complexity of its extraction process contribute to its high cost and limited use[1][7]. A thorough understanding of its natural abundance and the methodologies for its isolation is essential for researchers and professionals who rely on this unique element for advanced technological and medical applications.

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